

Essential Safety and Disposal Guide for JNJ0966

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Compound of Interest			
Compound Name:	JNJ0966		
Cat. No.:	B15579790		Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant research environment. This document provides essential logistical information, including operational and disposal plans for **JNJ0966**, a selective pro-MMP9 activation inhibitor.

Chemical and Physical Properties of JNJ0966

A clear understanding of the chemical and physical properties of **JNJ0966** is the first step toward safe handling and disposal. Key data for this compound are summarized below.[1][2][3]

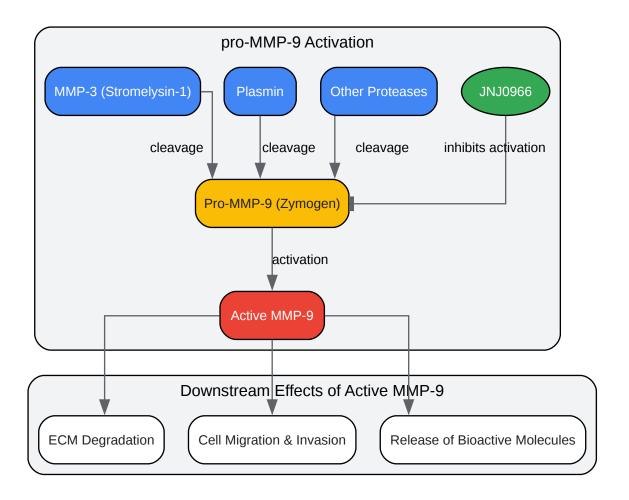
Property	Value	
Chemical Name	N-[2-[(2-methoxyphenyl)amino]-4'-methyl[4,5'-bithiazol]-2'-yl]-acetamide	
CAS Number	315705-75-0	
Molecular Formula	C16H16N4O2S2	
Molecular Weight	360.45 g/mol	
Purity	≥98% (HPLC)	
Appearance	Crystalline solid	
Solubility	Soluble in Methanol and DMSO (up to 50 mM)	
Storage	Store at -20°C	



Mechanism of Action: Allosteric Inhibition of pro-MMP-9 Activation

JNJ0966 is a highly selective inhibitor of the activation of pro-matrix metalloproteinase-9 (pro-MMP-9).[2][4][5] It functions by allosterically binding to a pocket near the zymogen cleavage site of pro-MMP-9, which prevents its conversion to the active MMP-9 enzyme.[4] This inhibitory action is highly specific to pro-MMP-9, with no significant effect on the catalytic activity of already active MMP-1, -2, -3, -9, or -14, nor does it inhibit the activation of the closely related pro-MMP-2.[1][4][5]

The activation of pro-MMP-9 is a critical step in various physiological and pathological processes, including tissue remodeling, inflammation, and cancer metastasis.[6] By preventing this activation, **JNJ0966** can modulate the downstream effects of MMP-9 activity.



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Fig. 1: JNJ0966 inhibits the proteolytic activation of pro-MMP-9.

Proper Disposal Procedures for JNJ0966

As a specific Safety Data Sheet (SDS) for **JNJ0966** is not publicly available, the following disposal procedures are based on general best practices for the disposal of research-grade chemical waste. It is imperative to consult your institution's Environmental Health and Safety (EH&S) department for specific guidelines and regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **JNJ0966** for disposal, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Segregation and Collection

- Solid Waste:
 - Collect unused or expired JNJ0966 powder in its original container or a clearly labeled, sealed waste container.
 - Contaminated materials such as weigh boats, pipette tips, and empty vials should be collected in a designated solid chemical waste container.
 - Label the container clearly as "Hazardous Chemical Waste" and list "JNJ0966 (CAS: 315705-75-0)".
- Liquid Waste:
 - Solutions of JNJ0966 (e.g., in DMSO or methanol) should be collected in a designated, leak-proof hazardous liquid waste container.
 - Do not mix with incompatible waste streams.



Label the container with "Hazardous Chemical Waste," the full chemical name "N-[2-[(2-methoxyphenyl)amino]-4'-methyl[4,5'-bithiazol]-2'-yl]-acetamide," the CAS number (315705-75-0), and the solvent used (e.g., DMSO).

Step 3: Decontamination of Work Surfaces

- After handling and preparing waste for disposal, decontaminate all work surfaces (e.g., benchtops, fume hood) with an appropriate solvent (e.g., 70% ethanol) to remove any residual chemical.
- Dispose of cleaning materials (e.g., paper towels) as solid chemical waste.

Step 4: Storage of Waste

- Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Ensure waste containers are properly sealed to prevent leaks or spills.

Step 5: Waste Pickup and Disposal

- Contact your institution's EH&S department to schedule a pickup for the hazardous chemical waste.
- Do not dispose of JNJ0966, in either solid or liquid form, down the drain or in the regular trash.

Spill and Emergency Procedures

In the event of a spill, follow these immediate steps:

- Alert Personnel: Notify others in the immediate area of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the vicinity.
- Consult SDS (if available) or Chemical Safety Information: Refer to any available safety information for specific cleanup procedures.



- Small Spills: For small spills of the powder, carefully sweep it up with absorbent material (e.g., vermiculite) and place it in a sealed hazardous waste container. For small liquid spills, absorb with an inert material and place in the waste container.
- Large Spills: For large spills, contact your institution's emergency response team or EH&S immediately. Do not attempt to clean up a large spill without proper training and equipment.

By adhering to these guidelines, you can ensure the safe handling and proper disposal of **JNJ0966**, contributing to a secure and professional laboratory environment. Always prioritize safety and consult your institutional safety officers for guidance.

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